

An In-depth Technical Guide to Ethyl 2-cyano-3,3-diphenylacrylate (Etocrylene)

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Compound of Interest

Compound Name: Ethyl 2-cyano-3,3-diphenylacrylate

Cat. No.: B1671707

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CAS Number: 5232-99-5

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethyl 2-cyano-3,3-diphenylacrylate, also known as Etocrylene, is an organic compound widely utilized as a UV filter in cosmetic and industrial applications. Its chemical structure, featuring a cyano group and two phenyl groups attached to an acrylate backbone, provides a high degree of conjugation, enabling the absorption of ultraviolet radiation, particularly in the UVB and short-wave UVA range. This technical guide provides a comprehensive overview of its chemical properties, synthesis, mechanism of action, and relevant experimental protocols for its analysis and evaluation. While primarily known for its role in photoprotection, this guide also explores its toxicological profile and the current understanding of its biological interactions.

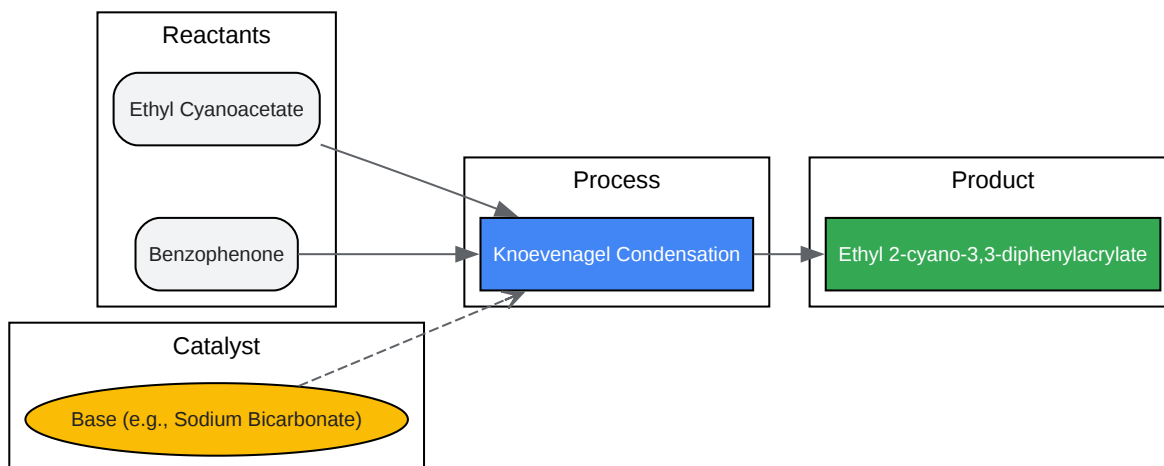
Chemical and Physical Properties

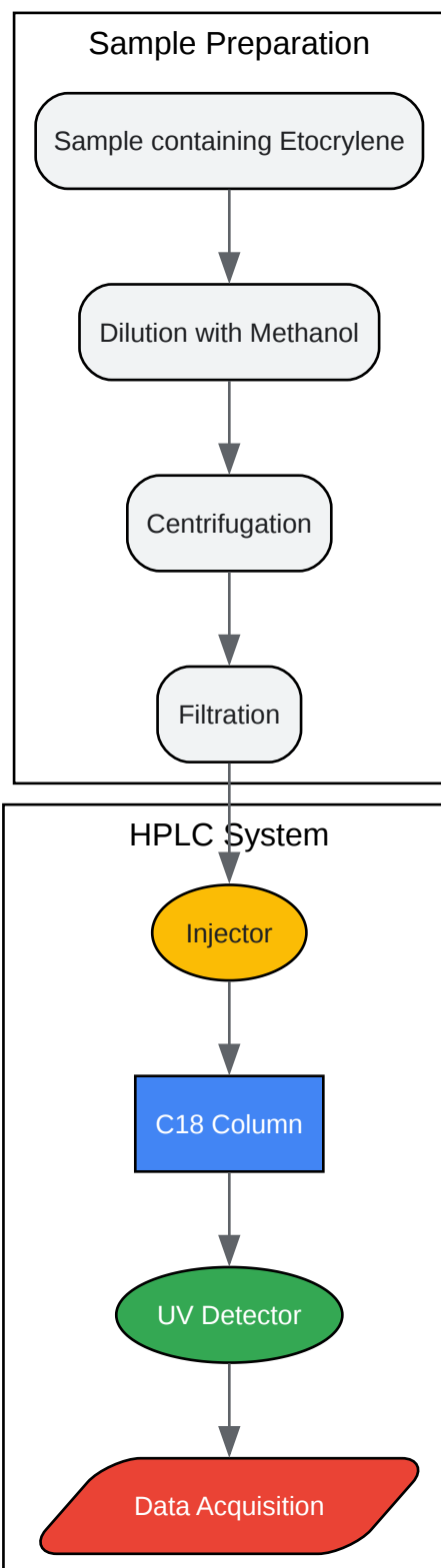
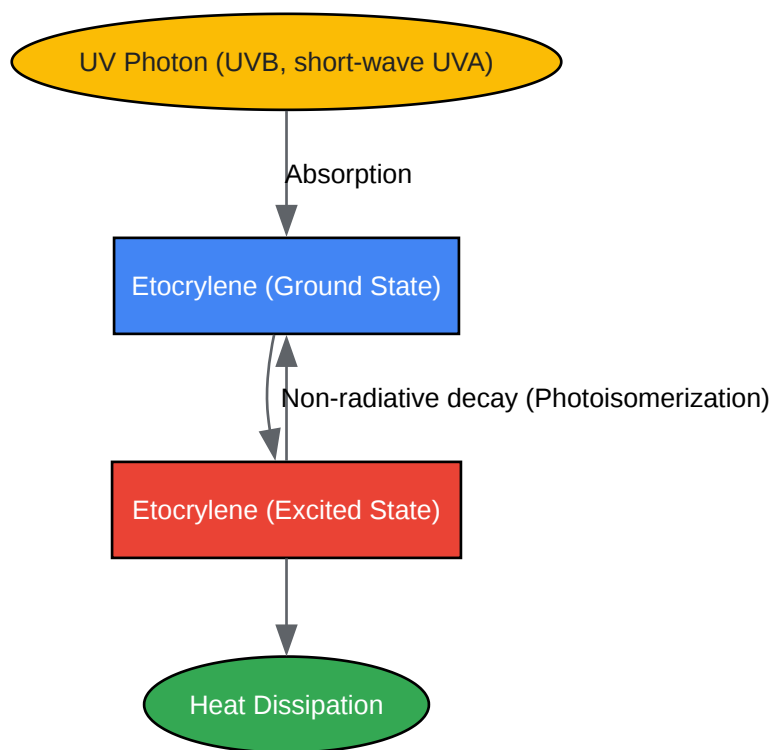
Etocrylene is an off-white crystalline powder with the molecular formula $C_{18}H_{15}NO_2$ and a molecular weight of 277.32 g/mol ^{[1][2]} Its key physical and chemical properties are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C18H15NO2	[2]
Molecular Weight	277.32 g/mol	[2]
Appearance	Off-white crystalline powder	[1][2]
Melting Point	97-99 °C	[1]
Boiling Point	174 °C at 0.2 mmHg	[1]
Density	1.05 g/cm ³	[1]
Solubility	Soluble in methanol	[1]
UV Absorption Range	UVB and short-wave UVA	[3][4]

Synthesis

The primary method for synthesizing **Ethyl 2-cyano-3,3-diphenylacrylate** is the Knoevenagel condensation. This reaction involves the nucleophilic addition of an active hydrogen compound to a carbonyl group, followed by a dehydration reaction.[5] In the case of Etocrylene, the reactants are benzophenone and ethyl cyanoacetate.[1]





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